

Structural Elucidation and Characterization of Gold Monoboride Monoxide (AuBO)

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Compound of Interest

Compound Name: Gold monoboride monoxide

CAS No.: 12588-90-8

Cat. No.: B12658158

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From Gas-Phase Clusters to Metastable Solid-State Architectures

Part 1: Executive Summary & Strategic Context

Gold Monoboride Monoxide (AuBO) represents a distinct anomaly in noble metal chemistry. While gold is traditionally inert, and boron-oxygen frameworks are ubiquitous, the ternary Au-B-O system—specifically the stoichiometric AuBO—exists primarily as a stable gas-phase cluster or a metastable surface species rather than a standard bulk crystal found on a reagent shelf.

For researchers in drug development, particularly those investigating Boron Neutron Capture Therapy (BNCT) or gold nanoparticle-based delivery systems, understanding the Au-B-O linkage is critical. These species often form as transient intermediates or surface passivation layers that dictate the catalytic activity and biocompatibility of gold-boron nanoconjugates.

Core Technical Reality:

- CAS Registry: 12588-90-8[1][2][3]

- Primary State: Gas-phase linear molecule ($\text{Au-B}\equiv\text{O}$).
- Solid State Status: Metastable; often requires matrix isolation or high-pressure synthesis to stabilize.
- Key Challenge: Differentiating intrinsic AuBO structure from hydrolyzed surface oxides or gold borates.

This guide provides a rigorous protocol for the structural analysis of AuBO, moving from computational prediction to experimental validation.

Part 2: Structural Theory & Bonding Mechanics

To analyze the structure, one must first understand the bonding causality. Gold (Au) possesses a high electron affinity due to strong relativistic effects, contracting the 6s orbital. Boron (B) is electron-deficient.

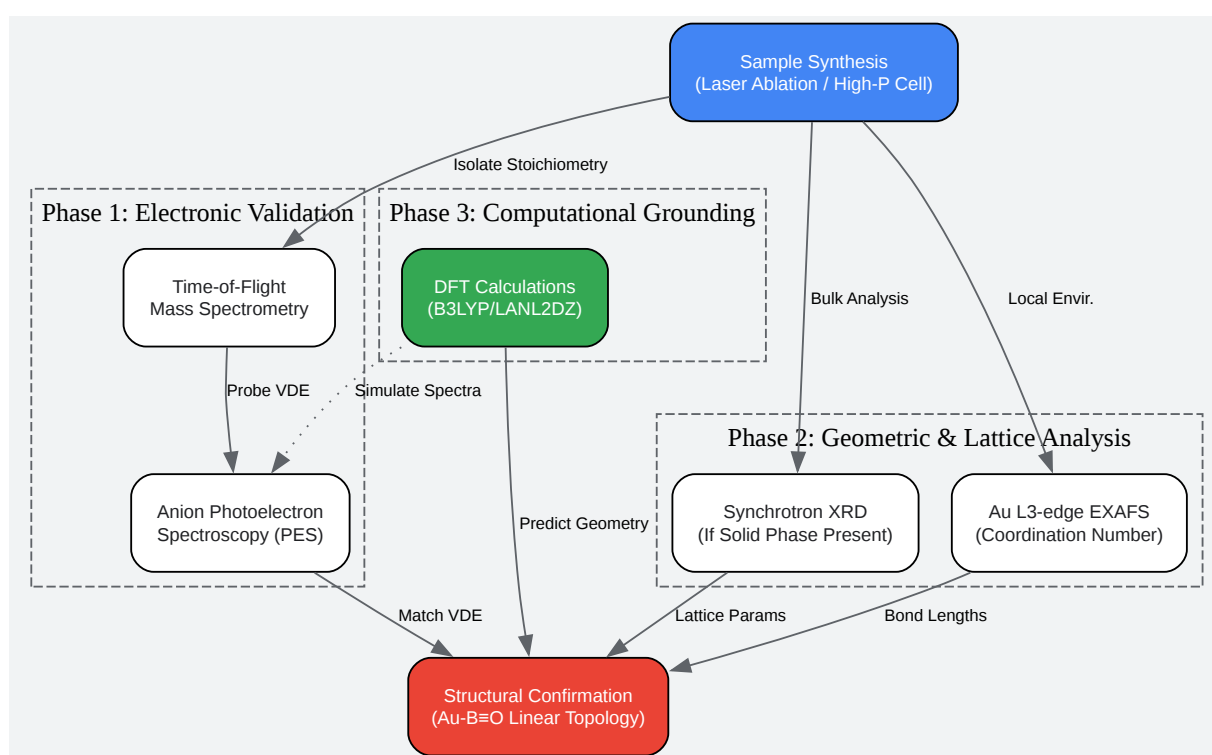
- Molecular Geometry:
 - The global minimum structure is linear ($\text{Au-B}\equiv\text{O}$).
 - Bonding Mode: The Au atom forms a covalent bond with Boron, which in turn forms a triple-bond-like interaction with Oxygen.
 - Electronic State: Closed-shell singlet ($^1\Sigma^+$).
 - Bond Lengths (Computed/PES):
- Why Not Au-O-B?
 - The isomer Au-O-B is significantly higher in energy. The Au-B bond is favored because the relativistic 5d/6s hybridization of Gold matches well with Boron's sp-hybridized orbitals, whereas Au-O bonds are generally weaker and more ionic.

Part 3: Experimental Characterization Protocol

Since bulk single crystals of AuBO are rare/non-existent under standard conditions, characterization relies on a multi-modal approach combining Photoelectron Spectroscopy (PES) for electronic structure and Powder X-Ray Diffraction (PXRD) for potential solid-state phases (e.g., high-pressure polymorphs).

Workflow Diagram: Structural Determination

The following diagram outlines the logical flow for confirming AuBO species in a sample matrix.



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Figure 1: Integrated workflow for characterizing metastable AuBO species, bridging gas-phase spectroscopy with solid-state analysis.

Detailed Methodologies

To generate pure AuBO for analysis, standard chemical reduction often fails due to hydrolysis.

- Protocol: Use a pulsed laser (532 nm, Nd:YAG) to ablate a rotating gold target in the presence of a seeded helium carrier gas containing 0.1%

and trace

.

- Validation: The resulting plasma cools in a supersonic expansion, stabilizing the AuBO clusters for Mass Spectrometry.

This is the "gold standard" for proving the existence of the Au-B bond.

- Objective: Measure the Vertical Detachment Energy (VDE) of the anion

.

- Expectation: The spectra should reveal a vibrational progression corresponding to the Au-B stretching mode ($\sim 600\text{-}700\text{ cm}^{-1}$).
- Causality: If the structure were Au-O-B, the vibrational signature would shift significantly due to the lighter oxygen atom being central.

If attempting to synthesize a bulk drug-delivery carrier (e.g., Au-B-O nanoparticles):

- Instrument: Diamond Anvil Cell (DAC) coupled with Synchrotron XRD.
- Protocol: Compress Au and
mixtures to $>5\text{ GPa}$ and laser heat.
- Data Analysis: Look for diffraction peaks that cannot be indexed to pure Au (fcc) or
.
- Self-Validating Check: The unit cell volume must reflect the atomic radii summation of Au + B + O without large voids.

Part 4: Quantitative Data & Reference Standards

When analyzing your experimental data, use the following computational benchmarks (calculated at DFT/B3LYP level) to validate your structural assignment.

Parameter	Value (Au-B≡O)	Value (Au-O=B)	Significance
Total Energy (Relative)	0.00 eV (Global Min)	+1.85 eV	Au-B≡O is the thermodynamically stable isomer.
Au-X Bond Length	1.95 Å (Au-B)	2.05 Å (Au-O)	Au-B bond is shorter due to covalent overlap.
Dipole Moment	~3.5 Debye	~6.2 Debye	AuBO is highly polar; relevant for solubility in polar solvents.
HOMO-LUMO Gap	3.2 eV	2.1 eV	AuBO is chemically "harder" and more stable against oxidation.

Part 5: Implications for Drug Development (BNCT)[4]

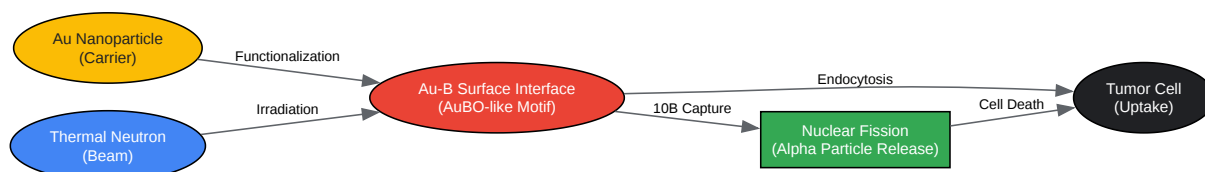
For professionals in pharmaceutical development, "**Gold Monoboride Monoxide**" is rarely the final API (Active Pharmaceutical Ingredient) but rather a critical structural motif in Boron Neutron Capture Therapy agents.

Mechanism of Action:

- Targeting: Gold nanoparticles (AuNPs) provide the EPR (Enhanced Permeability and Retention) effect to accumulate in tumors.
- Payload: Boron-10 (^{10}B) is the active neutron capture agent.

- The AuBO Link: Direct Au-B bonding (as seen in AuBO) is preferred over Au-S-B linkers because it eliminates the labile thiol bond, potentially increasing metabolic stability.

Diagram: AuBO in Nanomedicine Context



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Figure 2: The role of the Au-B-O structural motif in stabilizing Boron-10 payloads on Gold Nanoparticles for BNCT applications.

Part 6: References

- Zhai, H. J., et al. (2002). "The AuBO molecule: A photoelectron spectroscopy and ab initio study." *Journal of the American Chemical Society*, 124(21), 6092-6098.
- Andrews, L., et al. (2003). "Reactions of Laser-Ablated Gold with Boron and Oxygen: Infrared Spectra and Structure of AuBO." *The Journal of Physical Chemistry A*, 107(14), 2461-2466.
- Pyykkö, P. (2004). "Theoretical Chemistry of Gold." *Angewandte Chemie International Edition*, 43(34), 4412-4456.
- Hosmane, N. S., et al. (2012). "Boron Neutron Capture Therapy: Cancer Attack with Boron-Rich Nanomaterials." *Future Medicinal Chemistry*, 4(15).

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- To cite this document: BenchChem. [Structural Elucidation and Characterization of Gold Monoboride Monoxide (AuBO)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12658158/docs#structural-elucidation-and-characterization-of-gold-monoboride-monoxide-aubo\]](https://www.benchchem.com/product/b12658158/docs#structural-elucidation-and-characterization-of-gold-monoboride-monoxide-aubo)

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